

Fmoc-D-3,3-Diphenylalanine molecular weight and formula

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Compound of Interest

Compound Name: *Fmoc-D-3,3-Diphenylalanine*

Cat. No.: *B2510943*

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Technical Data Sheet: Fmoc-D-3,3-Diphenylalanine

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides core technical data for **Fmoc-D-3,3-Diphenylalanine**, a key amino acid derivative utilized in peptide synthesis. The information presented includes the chemical formula and molecular weight, which are fundamental for experimental design and execution in chemical and pharmaceutical research. **Fmoc-D-3,3-diphenylalanine** is a building block used in the synthesis of peptides and peptidomimetics.^{[1][2]} The presence of the fluorenylmethoxycarbonyl (Fmoc) protecting group is crucial for its application in solid-phase peptide synthesis (SPPS).^{[1][3][4]}

Chemical Identity and Properties

Fmoc-D-3,3-Diphenylalanine is a non-natural amino acid derivative characterized by the presence of a bulky diphenyl group. This structural feature can impart unique conformational properties to peptides. The N-terminus is protected by a fluorenylmethoxycarbonyl (Fmoc) group, which can be readily cleaved under basic conditions, making it highly suitable for SPPS.

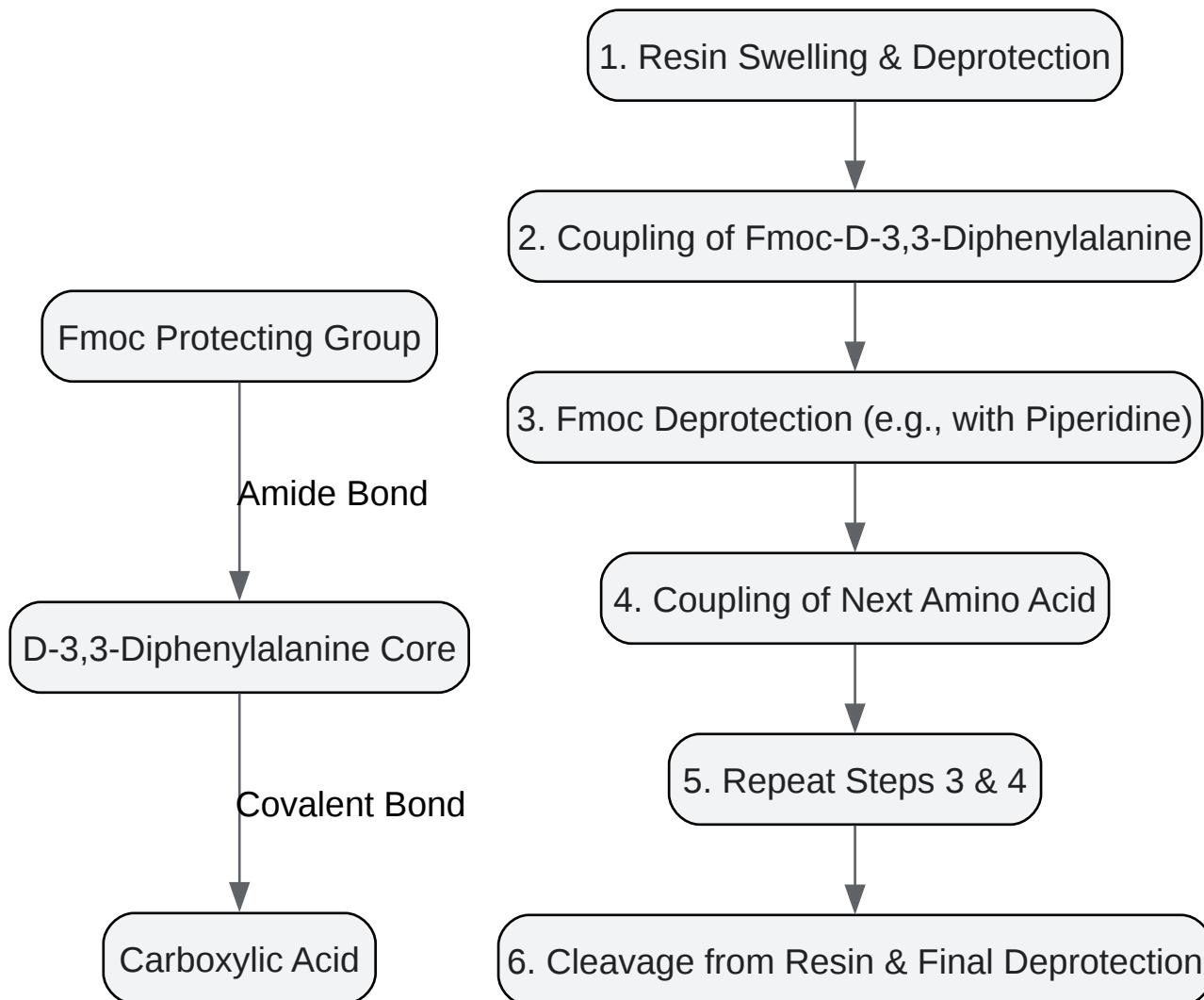
Data Presentation

The fundamental quantitative data for **Fmoc-D-3,3-Diphenylalanine** is summarized in the table below for quick reference.

Parameter	Value	Source
Molecular Formula	C ₃₀ H ₂₅ NO ₄	[3][4][5][6]
Molecular Weight	463.5 g/mol	[3][4][5]
Alternate Molecular Weight	463.52 g/mol	[1][6]
Synonyms	(R)-2-(((9H-Fluoren-9-yl)methoxy)carbonyl)amino)-3,3-diphenylpropanoic acid, Fmoc-D-Dip-OH	[5]
CAS Number	189937-46-0	[2][4]

Logical Relationship of Molecular Components

The structure of **Fmoc-D-3,3-Diphenylalanine** consists of three primary components: the D-3,3-Diphenylalanine core, the N-terminal Fmoc protecting group, and the C-terminal carboxylic acid. The diagram below illustrates this relationship.

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